

Essential Safety and Logistical Information for Handling Enofelast

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Compound of Interest		
Compound Name:	Enofelast	
Cat. No.:	B1667061	Get Quote

Disclaimer: A specific Safety Data Sheet (SDS) for **Enofelast** (CAS No. 127035-60-3) was not publicly available at the time of this writing. The following guidance is based on general best practices for handling chemical compounds in a laboratory setting. It is imperative to obtain the substance-specific SDS from the manufacturer or supplier before any handling, storage, or disposal of **Enofelast**. The information below should be used to supplement, not replace, the detailed instructions in the official SDS.

I. Personal Protective Equipment (PPE)

In the absence of specific toxicological data for **Enofelast**, a cautious approach to personal protection is warranted. The following table summarizes the recommended PPE for handling chemical compounds of unknown or uncertain hazards in a research and development environment.



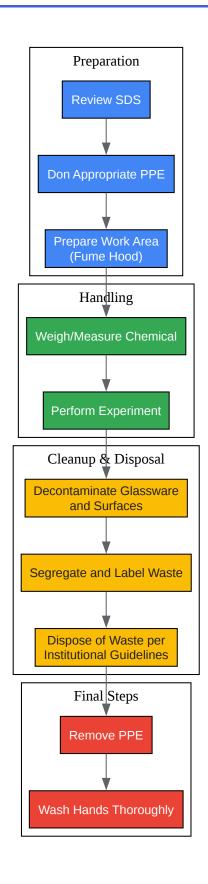
Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes, sprays, and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a fully buttoned lab coat	Prevents direct skin contact with the chemical. Glove type should be selected based on the solvent used and breakthrough time.
Respiratory Protection	A properly fitted NIOSH- approved respirator	To be used in a well-ventilated area or a chemical fume hood. The type of cartridge should be selected based on the potential for airborne particulates or vapors.
Foot Protection	Closed-toe shoes	Protects feet from spills and falling objects.

II. Operational and Disposal Plans

A clear and well-defined plan for both routine operations and emergency situations is critical for laboratory safety. The following diagrams illustrate a general workflow for handling chemical substances and responding to a spill.

This diagram outlines the procedural steps for the safe handling of a chemical substance from initial preparation to final disposal.



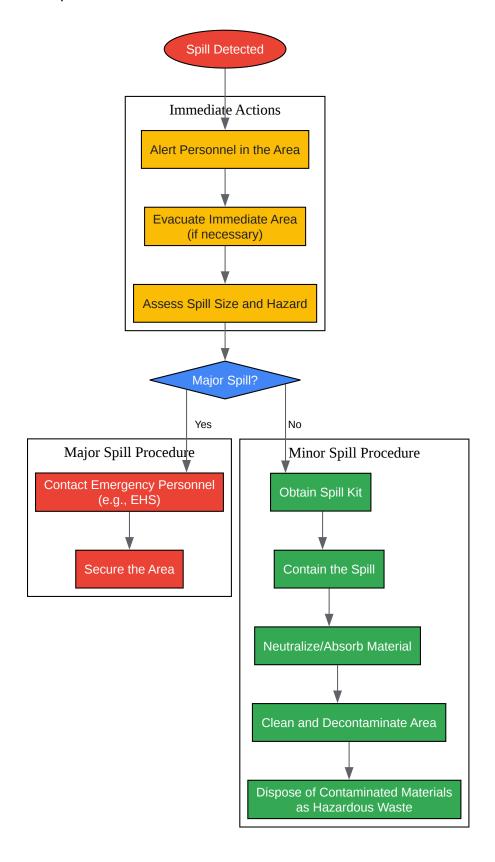


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Caption: General workflow for handling chemical substances.



This diagram provides a logical, step-by-step guide for immediate actions to be taken in the event of a chemical spill.





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Caption: Logical workflow for responding to a chemical spill.

III. Disposal Guidelines

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: All waste containing Enofelast must be treated as hazardous waste.
- Segregation: Keep Enofelast waste separate from other chemical waste streams to avoid incompatible mixtures.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name (Enofelast), and the approximate concentration and quantity.
- Containment: Waste should be stored in chemically compatible, sealed containers.
- Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **Enofelast** down the drain or in regular trash.

It is the responsibility of the researcher to be fully aware of and compliant with all institutional and governmental regulations regarding the handling and disposal of chemical substances.

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